

# An In-depth Technical Guide to the Physical Characteristics of Hexapentacontane

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## Compound of Interest

Compound Name: *Hexapentacontane*

Cat. No.: *B3283717*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **hexapentacontane** (C<sub>56</sub>H<sub>114</sub>), a long-chain saturated hydrocarbon. The information presented is intended to support research and development activities where the physicochemical properties of high-molecular-weight alkanes are of interest.

## Data Presentation: Physical Properties of Hexapentacontane

The quantitative physical data for n-**hexapentacontane** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Units	Citation(s)
Molecular Formula	C <sub>56</sub> H <sub>114</sub>	-	[1][2][3][4][5]
Molecular Weight	787.5	g/mol	[1][2][3][6]
CAS Number	7719-82-6	-	[1][2][3][4][6][7]
Melting Point	96 - 99	°C	[1][2][5]
Boiling Point	~601 - 605	°C at 760 mmHg	[1][2][5]
Density	~0.83 - 0.93	g/cm <sup>3</sup> (estimate)	[1][2][5]
Physical State at 20°C	Waxy Solid	-	[8][9]
Solubility in Water	Insoluble	-	[9][10][11]
Solubility in Non-Polar Solvents	Soluble	-	[9][10][11]
Flash Point	565.7	°C	[2][5]

## Mandatory Visualization: Phase Transitions of Hexapentacontane

The following diagram illustrates the relationship between the physical states of **hexapentacontane** as a function of temperature.

Caption: State transitions of **hexapentacontane** with temperature.

## Experimental Protocols

Detailed methodologies for the determination of key physical properties of high-molecular-weight alkanes like **hexapentacontane** are outlined below. These protocols are based on established standard methods and are adapted for the specific nature of this compound.

### Melting Point Determination (Capillary Method)

This protocol is based on the widely used technique for determining the melting point of a crystalline solid.[6][12]

- Apparatus:
  - Melting point apparatus (e.g., Mel-Temp or Thiele tube).
  - Glass capillary tubes (one end sealed).
  - Thermometer calibrated for high temperatures.
  - Mortar and pestle.
- Procedure:
  - Sample Preparation: A small sample of **hexapentacontane** is finely ground into a powder using a mortar and pestle to ensure uniform packing.
  - Capillary Loading: The open end of a capillary tube is jabbed into the powdered sample. The tube is then inverted and tapped gently on a hard surface, or dropped through a long glass tube, to pack the solid into the closed end. The packed sample height should be 2-3 mm.<sup>[12]</sup>
  - Measurement:
    - The loaded capillary tube is placed into the heating block of the melting point apparatus.
    - The sample is heated at a moderate rate until the temperature is approximately 15-20°C below the expected melting point.
    - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
    - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
    - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
  - Purity Assessment: A sharp melting range (e.g., 0.5-1°C) is indicative of a high-purity substance.<sup>[6]</sup>

## Boiling Point Determination (Simulated Distillation by Gas Chromatography)

Due to the extremely high boiling point of **hexapentacontane** (>600°C), conventional distillation is impractical. Simulated distillation by gas chromatography (GC) is the standard method for such high-boiling petroleum fractions, as outlined in ASTM D2887 and D7500.[3][7]

- Principle: This method correlates the retention time of a substance in a GC column with its boiling point. The sample is eluted through a non-polar column, and components separate in order of increasing boiling point.
- Apparatus:
  - Gas chromatograph equipped with a flame ionization detector (FID) and a temperature-programmable column oven.
  - A non-polar capillary column.
  - Data acquisition system.
- Procedure:
  - Calibration: A calibration mixture of n-alkanes with known boiling points, spanning a wide range that includes the expected boiling point of **hexapentacontane**, is injected into the GC. A calibration curve of retention time versus boiling point is generated.
  - Sample Preparation: A dilute solution of **hexapentacontane** is prepared in a suitable volatile solvent (e.g., carbon disulfide or another appropriate solvent that does not interfere with the analysis).
  - Analysis:
    - A small volume of the prepared sample is injected into the GC.
    - The column oven temperature is increased at a controlled linear rate.[3]
    - The FID records the elution of the sample as a peak.

- Boiling Point Determination: The retention time of the **hexapentacontane** peak is recorded. Using the calibration curve, this retention time is converted to the corresponding boiling point temperature.

## Density Determination (Digital Density Meter)

Given that **hexapentacontane** is a waxy solid at room temperature, its density is most conveniently measured in the liquid state at an elevated temperature, following the principles of ASTM D4052.<sup>[11][13]</sup>

- Apparatus:
  - Digital density meter with a heated oscillating U-tube.
  - A temperature-controlled sample holder or a heated syringe for sample injection.
  - Calibrated thermometer.
- Procedure:
  - Instrument Calibration: The density meter is calibrated at the measurement temperature using two reference standards of known density (e.g., dry air and pure water).
  - Sample Preparation: The **hexapentacontane** sample is heated to a temperature well above its melting point (e.g., 110°C) to ensure it is a homogenous, bubble-free liquid.
  - Measurement:
    - The heated, liquid sample is carefully injected into the measuring cell of the density meter, ensuring no air bubbles are introduced.
    - The instrument measures the oscillation period of the U-tube containing the sample, which is directly related to the sample's density.
    - The density value at the specified temperature is recorded.
  - Reporting: The density is reported in g/cm<sup>3</sup> at the measurement temperature.

## Solubility Determination (Qualitative and Semi-Quantitative)

This protocol determines the solubility of **hexapentacontane** in various solvents. Alkanes are non-polar and are expected to be soluble in non-polar organic solvents and insoluble in polar solvents like water.<sup>[2][10]</sup>

- Apparatus:
  - Test tubes with stoppers.
  - Vortex mixer.
  - Analytical balance.
  - Graduated pipettes.
- Procedure:
  - Qualitative Assessment:
    - Place approximately 25 mg of **hexapentacontane** into a test tube.
    - Add 1 mL of the chosen solvent (e.g., water, ethanol, hexane, toluene).
    - Stopper the test tube and shake vigorously or use a vortex mixer for 1-2 minutes.
    - Visually inspect the mixture for any undissolved solid. If the solid has completely disappeared, the substance is considered soluble.
  - Semi-Quantitative Assessment:
    - Accurately weigh a specific mass of **hexapentacontane** (e.g., 100 mg) and place it in a test tube.
    - Using a pipette, add a small, known volume of the solvent (e.g., 0.5 mL).
    - Agitate the mixture until the solid dissolves completely.

- Continue to add known volumes of the solvent incrementally, with agitation, until the solid is fully dissolved.
- The solubility can be expressed as the mass of solute per volume of solvent required for dissolution (e.g., mg/mL).
- Temperature Effects: For solvents in which solubility is limited at room temperature, the procedure can be repeated at elevated temperatures to observe any changes.

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